

An In-Depth Technical Guide to Tigloidine Hydrobromide (CAS 22846-83-9)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tigloidine hydrobromide*

CAS No.: 22846-83-9

Cat. No.: B12743230

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Tigloidine Hydrobromide**, a tropane alkaloid with significant pharmacological interest. Drawing upon established scientific principles and field-proven insights, this document delves into the core chemical properties, analytical methodologies, and pharmacological context of this compound. The information herein is intended to empower researchers and drug development professionals in their work with **Tigloidine Hydrobromide**.

Introduction and Core Chemical Identity

Tigloidine is a naturally occurring tropane alkaloid found as a minor constituent in various Solanaceae plants, most notably *Duboisia myoporoides*, a native Australian shrub.[1][2] It is the tiglyl ester of pseudotropine.[3] As a derivative of the tropane skeleton, it shares structural similarities with well-known alkaloids like atropine and scopolamine, and consequently, exhibits anticholinergic properties.[1] Historically, it was marketed under the trade name Tropicline for

the treatment of Parkinsonism.[1] The hydrobromide salt enhances the compound's stability and solubility, making it more suitable for pharmaceutical research and development.

Chemical Structure and Properties

The fundamental chemical and physical properties of Tigloidine and its hydrobromide salt are summarized in the table below.

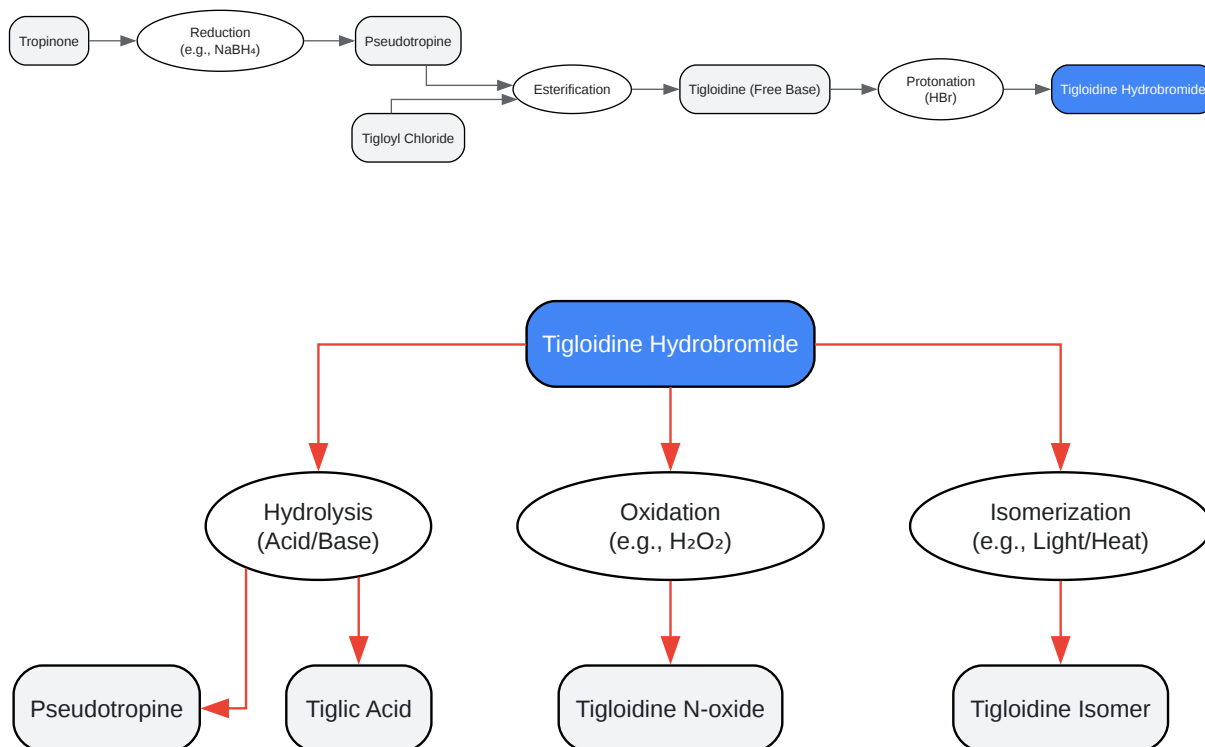
Property	Value	Source(s)
Chemical Name	(8-Methyl-8-azabicyclo[3.2.1]octan-3-yl) (E)-2-methylbut-2-enoate hydrobromide	[1]
CAS Number	22846-83-9 (Hydrobromide); 495-83-0 (Free Base)	[1]
Molecular Formula	C ₁₃ H ₂₂ BrNO ₂	[4]
Molecular Weight	304.23 g/mol	[4]
Appearance	Data not available; likely a white to off-white crystalline solid.	
Melting Point	Data not available for the hydrobromide salt.	
Solubility	Qualitative data suggests solubility in water and polar organic solvents. Quantitative data is not readily available.	[5]
pKa	Data not available.	

Synthesis and Purification

While Tigloidine can be isolated from its natural source, *Duboisia myoporoides*, this process can be complex due to its presence as a minor alkaloid alongside numerous other tropane derivatives.[1][2][6] Chemical synthesis offers a more controlled and scalable approach.

Conceptual Synthetic Pathway

The synthesis of Tigloidine involves the esterification of pseudotropine with tiglic acid or a more reactive derivative like tigloyl chloride. The biosynthesis of pseudotropine-derived alkaloids involves the reduction of tropinone.^[7] A plausible synthetic route is outlined below.



[Click to download full resolution via product page](#)

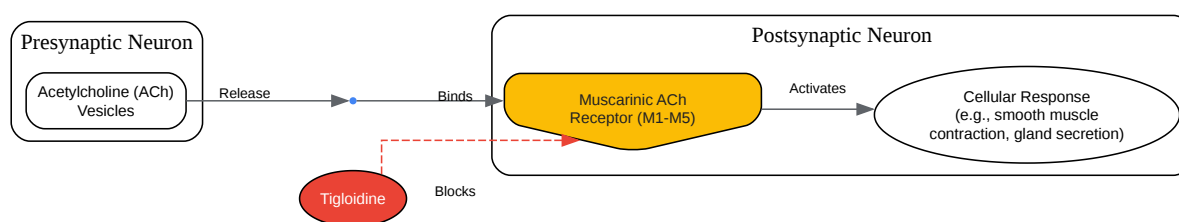
Caption: Potential degradation pathways of **Tigloidine Hydrobromide**.

Pharmacological Profile: Anticholinergic Mechanism of Action

Tigloidine, like other tropane alkaloids, exerts its pharmacological effects primarily through the antagonism of muscarinic acetylcholine receptors (mAChRs).^[8] These receptors are involved in a wide range of physiological processes in both the central and peripheral nervous systems.

Interaction with Muscarinic Receptors

There are five subtypes of muscarinic receptors (M1-M5), and the specific affinity of an antagonist for these subtypes determines its therapeutic effects and side-effect profile. While specific binding affinity data for Tigloidine across all muscarinic receptor subtypes is not readily available in the public domain, it is known that many anticholinergic drugs show selectivity for these subtypes. [9] The anticholinergic action involves the competitive inhibition of acetylcholine binding to these receptors.



[Click to download full resolution via product page](#)

Caption: Anticholinergic mechanism of Tigloidine at the synapse.

Analytical Methodologies

The accurate and precise quantification of **Tigloidine hydrobromide** is essential for research, development, and quality control. A range of analytical techniques can be employed for this purpose.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are powerful tools for the structural elucidation and purity assessment of **Tigloidine hydrobromide**. While specific spectral data for the hydrobromide salt is not widely published, the spectra would exhibit characteristic signals for the tropane ring system and the tiglyl moiety. [10][11][12]* Mass Spectrometry (MS): Mass spectrometry, particularly when coupled with chromatographic techniques (GC-MS or LC-MS), is invaluable for the identification and quantification of Tigloidine. The fragmentation pattern in the mass spectrum provides structural information. [13][14][15]* Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the

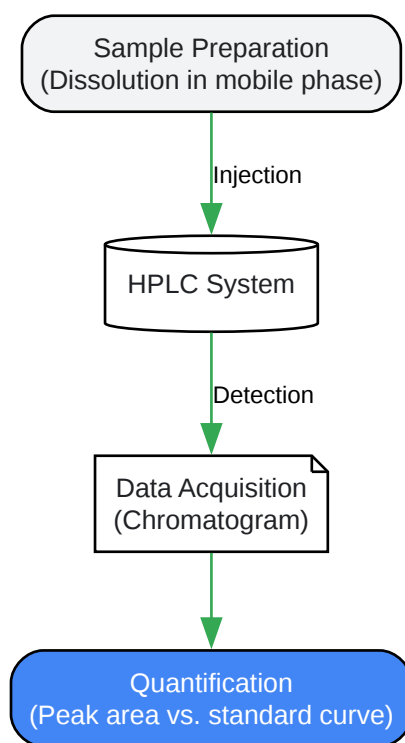
functional groups present in the molecule, such as the ester carbonyl group and the N-H stretch of the protonated amine in the hydrobromide salt. [16][17][18]

Chromatographic Separation and Quantification

A stability-indicating HPLC method is the gold standard for the quantitative analysis of pharmaceuticals. [19][20][21] The following outlines a proposed HPLC method for the analysis of **Tigloidine hydrobromide**.

5.2.1. Proposed HPLC Method

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic modifier (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a suitable wavelength (to be determined by UV-Vis spectral analysis).
- Injection Volume: 10-20 μ L.
- Column Temperature: 25-30 $^{\circ}$ C.



[Click to download full resolution via product page](#)

Caption: General workflow for HPLC analysis of **Tigloidine Hydrobromide**.

5.2.2. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is also a suitable technique for the analysis of tropane alkaloids, often requiring derivatization to improve volatility and thermal stability. [8][22][23][24][25] Proposed GC-MS Protocol:

- Sample Preparation: Extraction of the free base from an alkalized aqueous solution into an organic solvent.
- Derivatization (Optional but Recommended): Silylation of the molecule to protect the hydroxyl group that may be present due to hydrolysis and to improve chromatographic performance.
- GC Conditions:
 - Column: A non-polar or semi-polar capillary column.

- Injector Temperature: 250-280 °C.
- Oven Program: A temperature gradient to ensure good separation of analytes.
- MS Conditions:
 - Ionization: Electron Impact (EI).
 - Acquisition Mode: Full scan for identification or Selected Ion Monitoring (SIM) for quantification.

Conclusion

Tigloidine hydrobromide remains a compound of significant interest due to its anticholinergic properties and potential therapeutic applications. This guide has provided a detailed overview of its chemical properties, synthesis, stability, pharmacology, and analytical methodologies.

While there are gaps in the publicly available data for this specific salt, the information presented, based on the broader knowledge of tropane alkaloids, provides a solid foundation for researchers. Further studies to generate specific spectroscopic, solubility, and stability data are warranted to fully characterize this promising molecule.

References

- PharmacologyOnLine. (2020). NMR spectroscopy and antioxidant activity of flavanones and flavones isolated from *Chromolaena tacotana* (Klatt) R.M. King &. [\[Link\]](#)
- Wikipedia. (n.d.). Tigloidine. [\[Link\]](#)
- ResearchGate. (n.d.). ¹ H (500 MHz) and ¹³ C NMR (125 MHz) data for alkaloids 3, 5, 8, and 9. [\[Link\]](#)
- MDPI. (2012). ¹ H and ¹³ C-NMR Data of the Simplest Plumeran Indole Alkaloids Isolated from *Aspidosperma* Species. [\[Link\]](#)
- National Center for Biotechnology Information. (2024). Identification of Granatane Alkaloids from *Duboisia myoporoides* (Solanaceae) using Molecular Networking and Semisynthesis. [\[Link\]](#)

- PubMed. (2016). Discrimination of wild types and hybrids of *Duboisia myoporoides* and *Duboisia leichhardtii* at different growth stages using ¹H NMR-based metabolite profiling and tropane alkaloids-targeted HPLC-MS analysis. [[Link](#)]
- PubChem. (n.d.). (8-Methyl-8-azabicyclo[3.2.1]octan-3-yl) 2-methylbut-2-enoate. [[Link](#)]
- National Center for Biotechnology Information. (2022). Metabolomics-guided discovery of cytochrome P450s involved in pseudotropine-dependent biosynthesis of modified tropane alkaloids. [[Link](#)]
- PubMed. (2002). GC-MS investigation of tropane alkaloids in *Datura stramonium*. [[Link](#)]
- PubMed. (2010). Elucidation of the mass fragmentation pathways of potato glycoalkaloids and aglycons using Orbitrap mass spectrometry. [[Link](#)]
- Griffith University. (n.d.). *Duboisia myoporoides*: The Medical Career of a Native Australian Plant. [[Link](#)]
- Google Patents. (n.d.). Method for preparing galantamine hydrobromide.
- PubMed. (2013). Development and validation of a stability indicating UPLC method for determination of ticlopidine hydrochloride in its tablet formulation. [[Link](#)]
- ResearchGate. (2022). Beauty of the beast: anticholinergic tropane alkaloids in therapeutics. [[Link](#)]
- ResearchGate. (n.d.). Comparative analysis of tigloyl hydroxynorpseudotropine isomers. [[Link](#)]
- ResearchGate. (n.d.). FT-IR spectra of alkaloid isolate. [[Link](#)]
- ResearchGate. (n.d.). Proposed fragmentation pathways for the major product ions observed in.... [[Link](#)]
- ResearchGate. (2022). (PDF) Metabolomics-guided discovery of cytochrome P450s involved in pseudotropine-dependent biosynthesis of modified tropane alkaloids. [[Link](#)]
- ResearchGate. (n.d.). (PDF) Advancing the *Duboisia* industry for sustainable alkaloids. [[Link](#)]

- SciSpace. (2017). Development and validation of stability indicating hptlc method for estimation of swertiamarin in bulk and dosage form. [\[Link\]](#)
- PubMed. (1988). The relative selectivity of anticholinergic drugs for the M1 and M2 muscarinic receptor subtypes. [\[Link\]](#)
- ResearchGate. (n.d.). Quantitative analysis of tropane alkaloids in biological materials by gas chromatography-mass spectrometry. [\[Link\]](#)
- MDPI. (2022). The Agronomic Traits, Alkaloids Analysis, FT-IR and 2DCOS-IR Spectroscopy Identification of the Low-Nicotine-Content Nontransgenic Tobacco Edited by CRISPR–Cas9. [\[Link\]](#)
- Macedonian Journal of Chemistry and Chemical Engineering. (2022). ESTABLISHING MASS SPECTRAL FRAGMENTATION PATTERNS FOR THE CHARACTERIZATION OF 1,2-UNSATURATED PYRROLIZIDINE ALKALOIDS AND N-OXIDES IN BORAGINACEAE SPECIES FROM MACEDONIA USING LC-ESI-MS/MS. [\[Link\]](#)
- ResearchGate. (n.d.). Proposed fragmentation pathway of mitragynine. [\[Link\]](#)
- National Center for Biotechnology Information. (2020). Determination of Loline Alkaloids and Mycelial Biomass in Endophyte-Infected Schedonorus pratensis by Near-Infrared Spectroscopy and Chemometrics. [\[Link\]](#)
- MDPI. (2019). Tropane Alkaloids: Chemistry, Pharmacology, Biosynthesis and Production. [\[Link\]](#)
- ResearchGate. (2024). (PDF) Development and validation of a stability-indicating RP-HPLC method for tizanidine hydrochloride using DOE. [\[Link\]](#)
- Google Patents. (n.d.). Compound and pharmaceutical composition.
- MDPI. (2018). Systematic Characterisation of the Fragmentation of Flavonoids Using High-Resolution Accurate Mass Electrospray Tandem Mass Spectrometry. [\[Link\]](#)
- PubMed. (2002). Quantitative analysis of tropane alkaloids in biological materials by gas chromatography-mass spectrometry. [\[Link\]](#)

- Google Patents. (n.d.). Alkaloides of mappia foetida, method of their production, their use for production of pharmaceutical agents and pharmaceutical agents and pharmaceutical agents containing them.
- ResearchGate. (n.d.). FT-IR absorption spectra of tropane alkaloids, hydroxypropyl β -CD.... [\[Link\]](#)
- National Center for Biotechnology Information. (2014). Development and Validation of Stability-indicating RP-HPLC Method for Estimation of Pamabrom in Tablets. [\[Link\]](#)
- Academia. (n.d.). Duboisia myoporoides: the medical career of an Australian plant. [\[Link\]](#)
- Semantic Scholar. (2023). A stability-indicating reverse phase-HPLC method development and validation for newly approved drug, Belzutifan in bulk. [\[Link\]](#)
- MDPI. (2024). GC-MS/MS and LC-MS/MS Identification of Opium and Tropane Alkaloids in Pottery from Funnel Beaker Culture Sites in South-Eastern Poland. [\[Link\]](#)
- ResearchGate. (n.d.). Enzymatic synthesis of quinolizidine alkaloid esters: a tigloyl-CoA: 13-hydroxylupanine O-tigloyltransferase from Lupinus albus L. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Tigloidine - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. Identification of Granatane Alkaloids from Duboisia myoporoides (Solanaceae) using Molecular Networking and Semisynthesis - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 3. Metabolomics-guided discovery of cytochrome P450s involved in pseudotropine-dependent biosynthesis of modified tropane alkaloids - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 4. (8-Methyl-8-azabicyclo[3.2.1]octan-3-yl) 2-methylbut-2-enoate | C₁₃H₂₁NO₂ | CID 443011 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

- 5. SK83494A3 - Alkaloides of mappia foetida, method of their production, their use for production of pharmaceutical agents and pharmaceutical agents and pharmaceutical agents containing them - Google Patents [patents.google.com]
- 6. static1.squarespace.com [static1.squarespace.com]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 10. pharmacologyonline.silae.it [pharmacologyonline.silae.it]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. Elucidation of the mass fragmentation pathways of potato glycoalkaloids and aglycons using Orbitrap mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. mjcce.org.mk [mjcce.org.mk]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. mdpi.com [mdpi.com]
- 18. researchgate.net [researchgate.net]
- 19. Development and validation of a stability indicating UPLC method for determination of ticlopidine hydrochloride in its tablet formulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Development and Validation of Stability-indicating RP-HPLC Method for Estimation of Pamabrom in Tablets - PMC [pmc.ncbi.nlm.nih.gov]
- 21. researchgate.net [researchgate.net]
- 22. GC-MS investigation of tropane alkaloids in Datura stramonium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. researchgate.net [researchgate.net]
- 24. Quantitative analysis of tropane alkaloids in biological materials by gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Tigloidine Hydrobromide (CAS 22846-83-9)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12743230/docs#an-in-depth-technical-guide-to-tigloidine-hydrobromide-cas-22846-83-9>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)